

# 2,5-Dimethylbenzoxazole molecular formula and weight

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## Compound of Interest

Compound Name: **2,5-Dimethylbenzoxazole**

Cat. No.: **B1361385**

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## In-Depth Technical Guide: 2,5-Dimethylbenzoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dimethylbenzoxazole**, a heterocyclic organic compound with applications in various research domains, including organic synthesis and medicinal chemistry.

## Core Molecular Data

**2,5-Dimethylbenzoxazole** is a substituted benzoxazole derivative. Its fundamental molecular characteristics are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	147.17 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Exact Mass	147.07 g/mol	<a href="#">[2]</a>
Elemental Analysis	C: 73.45%, H: 6.16%, N: 9.52%, O: 10.87%	<a href="#">[2]</a>
CAS Registry Number	5676-58-4	<a href="#">[1]</a> <a href="#">[3]</a>

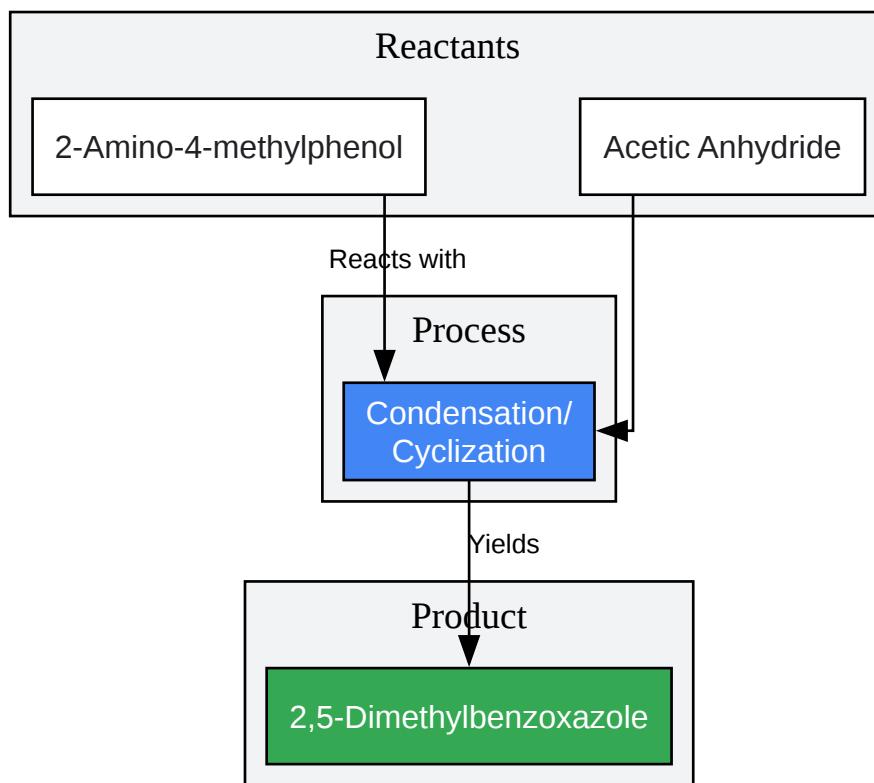
## Physicochemical Properties

A collection of key physical and chemical properties of **2,5-Dimethylbenzoxazole** are detailed in the following table, providing essential data for experimental design and execution.

Property	Value	Citations
Appearance	Brown liquid	<a href="#">[1]</a>
Boiling Point	215-218°C	<a href="#">[1]</a> <a href="#">[5]</a>
Density	1.088 - 1.09 g/mL	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility in Water	Insoluble	<a href="#">[1]</a>
Storage	Room temperature, sealed, dry	<a href="#">[5]</a>

## Logical Relationship: Synthesis Pathway

The synthesis of **2,5-Dimethylbenzoxazole** can be achieved through the condensation of o-aminophenol with an appropriate carboxylic acid or its derivative. The following diagram illustrates the conceptual workflow for a common synthetic route.



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Caption: Conceptual workflow for the synthesis of **2,5-Dimethylbenzoxazole**.

## Experimental Protocol: Synthesis of 2,5-Dimethylbenzoxazole

While specific experimental details can vary, a general protocol for the synthesis of **2,5-Dimethylbenzoxazole** via the condensation of an o-aminophenol derivative and a carboxylic acid derivative is outlined below. This protocol is a representative example and may require optimization based on laboratory conditions and desired yield.

### Materials:

- 2-Amino-4-methylphenol
- Acetic anhydride or Acetyl chloride
- A suitable solvent (e.g., toluene, xylene, or glacial acetic acid)

- Neutralizing agent (e.g., sodium bicarbonate solution)
- Drying agent (e.g., anhydrous sodium sulfate)

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-amino-4-methylphenol in the chosen solvent.
- Addition of Reagent: Slowly add a stoichiometric equivalent of acetic anhydride or acetyl chloride to the solution. The reaction may be exothermic.
- Reflux: Heat the reaction mixture to reflux for a period of 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. If an acidic solvent was used, carefully neutralize it with a base such as sodium bicarbonate solution.
- Extraction: Transfer the mixture to a separatory funnel. Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation or column chromatography to yield pure **2,5-Dimethylbenzoxazole**.

## Applications in Research

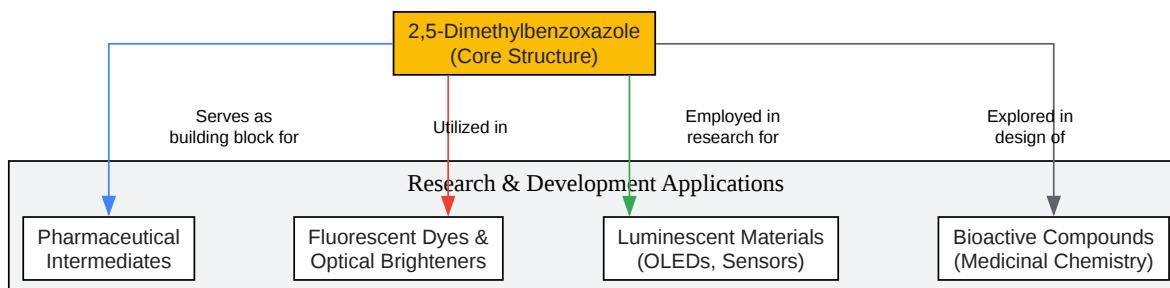
**2,5-Dimethylbenzoxazole** serves as a valuable building block in several areas of chemical research.<sup>[5]</sup> Its rigid, aromatic structure and photophysical properties make it a target for development in various fields.<sup>[5]</sup>

**Key Application Areas:**

- Pharmaceutical Intermediates: It is used as an intermediate in the synthesis of more complex molecules for pharmaceutical applications.<sup>[5]</sup>

- Fluorescent Dyes: The benzoxazole core is a known fluorophore, making its derivatives useful in the development of fluorescent dyes and optical brighteners.[5]
- Luminescent Materials: It is employed in research for luminescent materials, with potential applications in Organic Light Emitting Diodes (OLEDs) and chemical sensors.[5]
- Medicinal Chemistry: The compound is explored in the design of new bioactive compounds that may exhibit antimicrobial or anti-inflammatory activities.[5]

The following diagram illustrates the logical relationship between the core structure and its potential applications.



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Caption: Applications of **2,5-Dimethylbenzoxazole** in research and development.

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